

In-depth Technical Guide: 1β,10β-Epoxydehydroleucodin (CAS 130858-00-3)

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Compound of Interest

1beta,10betaEpoxydehydroleucodin

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COMPOUND SUMMARY

Name: 1β,10β-Epoxydehydroleucodin CAS Number: 130858-00-3 Chemical Formula: C₁₅H₁₆O₄ Molecular Weight: 260.29 g/mol Class: Sesquiterpenoid (Guaianolide) Source: Isolated from the roots of Scorzonera serrata and other species of the Scorzonera genus.

Introduction

 1β , 10β -Epoxydehydroleucodin is a naturally occurring sesquiterpenoid lactone belonging to the guaianolide class of compounds. It is primarily isolated from plants of the Scorzonera genus, which have a history of use in traditional medicine across Asia and Europe for treating various ailments, including inflammatory conditions and wounds.[1] Sesquiterpene lactones as a chemical class are known for their diverse biological activities, including cytotoxic and anti-inflammatory effects. This technical guide aims to provide a comprehensive overview of the available scientific information on 1β , 10β -Epoxydehydroleucodin for researchers, scientists, and drug development professionals. However, it is important to note that while the broader class of guaianolides from Scorzonera species has been studied for its biological activities, specific in-depth research detailing the mechanisms of action, quantitative biological data, and specific signaling pathways for 1β , 10β -Epoxydehydroleucodin is limited in the currently available scientific literature.

Chemical Properties



Property	Value
Molecular Formula	C15H16O4
Molecular Weight	260.29 g/mol
CAS Number	130858-00-3
Appearance	Not specified in available literature
Solubility	Not specified in available literature

Biological Activities

While specific studies on 1β , 10β -Epoxydehydroleucodin are scarce, the biological activities of related guaianolide sesquiterpenes isolated from Scorzonera and other plant species have been investigated, suggesting potential areas of interest for this compound.

Cytotoxic Activity

Extracts from Scorzonera species containing sesquiterpenoid lactones have demonstrated cytotoxic properties against various cancer cell lines in vitro.[1] The cytotoxic effects of sesquiterpene lactones are often attributed to their ability to alkylate biological macromolecules, leading to apoptosis and inhibition of cell proliferation. However, specific IC_{50} values and the precise mechanisms for $1\beta,10\beta$ -Epoxydehydroleucodin have not been reported.

Anti-inflammatory Activity

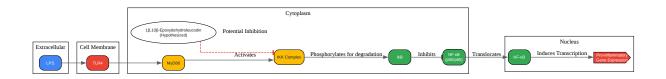
The anti-inflammatory activity is a well-documented property of many sesquiterpene lactones. [1] This activity is often mediated through the inhibition of key inflammatory pathways. While direct evidence for 1β , 10β -Epoxydehydroleucodin is not available, related compounds have been shown to exert anti-inflammatory effects.

Potential Signaling Pathways

Based on the known mechanisms of action for other guaianolide sesquiterpenes, 1β , 10β -Epoxydehydroleucodin may potentially modulate the following signaling pathways:



• NF-κB Signaling Pathway: The Nuclear Factor-kappa B (NF-κB) pathway is a critical regulator of the inflammatory response. Many sesquiterpene lactones are known to inhibit NF-κB activation, thereby reducing the expression of pro-inflammatory cytokines and enzymes. A logical workflow for investigating this would involve stimulating an appropriate cell line (e.g., macrophages) with an inflammatory agent (e.g., LPS) in the presence and absence of 1β,10β-Epoxydehydroleucodin and then measuring NF-κB activation and downstream target gene expression.



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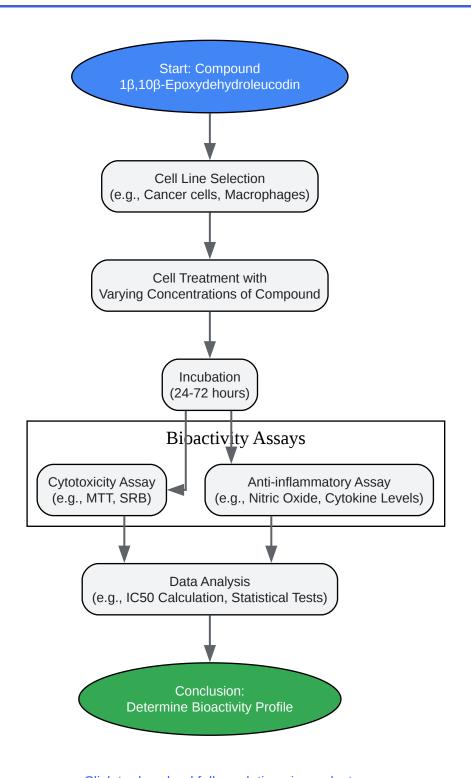
Caption: Hypothesized inhibition of the NF-κB pathway by 1β,10β-Epoxydehydroleucodin.

Experimental Protocols

Due to the lack of specific published studies on 1β , 10β -Epoxydehydroleucodin, detailed experimental protocols are not available. However, based on standard methodologies for evaluating the cytotoxic and anti-inflammatory properties of natural compounds, the following general protocols could be adapted.

General Workflow for In Vitro Bioactivity Screening





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Caption: A general experimental workflow for assessing the in vitro bioactivity of a compound.

Hypothetical Protocol for Cytotoxicity Assay (MTT Assay)



- Cell Seeding: Plate selected cancer cells (e.g., HeLa, MCF-7) in 96-well plates at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- Compound Treatment: Prepare serial dilutions of 1β,10β-Epoxydehydroleucodin in culture medium. Replace the medium in the wells with the compound-containing medium and incubate for 24, 48, or 72 hours.
- MTT Addition: Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the MTT solution and add DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC50 value.

Hypothetical Protocol for Anti-inflammatory Assay (Nitric Oxide Assay)

- Cell Seeding: Plate murine macrophage cells (e.g., RAW 264.7) in 96-well plates and allow them to adhere overnight.
- Compound and LPS Treatment: Pre-treat the cells with various concentrations of 1β , 10β -Epoxydehydroleucodin for 1 hour. Then, stimulate the cells with lipopolysaccharide (LPS; 1 μ g/mL) for 24 hours.
- Nitrite Measurement: Collect the cell culture supernatant. Mix the supernatant with Griess reagent and incubate for 10 minutes.
- Absorbance Measurement: Measure the absorbance at 540 nm.
- Data Analysis: Determine the concentration of nitrite from a standard curve and calculate the percentage of nitric oxide inhibition.

Conclusion and Future Directions



1β,10β-Epoxydehydroleucodin is a sesquiterpenoid lactone with potential for biological activity, given the known properties of its chemical class and its origin from medicinally used plants. However, a thorough review of the scientific literature reveals a significant gap in knowledge regarding its specific cytotoxic and anti-inflammatory effects, as well as its mechanisms of action.

Future research should focus on:

- Isolation and Purification: Establishing efficient methods for isolating or synthesizing sufficient quantities of 1β,10β-Epoxydehydroleucodin for comprehensive biological evaluation.
- In Vitro Screening: Systematically screening the compound against a panel of cancer cell lines and in various in vitro models of inflammation to determine its potency and selectivity.
- Mechanism of Action Studies: Investigating the specific molecular targets and signaling pathways modulated by 1β,10β-Epoxydehydroleucodin to understand its mode of action.
- In Vivo Studies: If promising in vitro activity is observed, conducting in vivo studies in animal models to evaluate its efficacy and safety.

The information presented in this guide is based on the limited data available and inferences from related compounds. Further dedicated research is imperative to fully elucidate the therapeutic potential of 1β , 10β -Epoxydehydroleucodin.

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References

- 1. Phytochemical Composition and Biological Activities of Scorzonera Species PMC [pmc.ncbi.nlm.nih.gov]
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